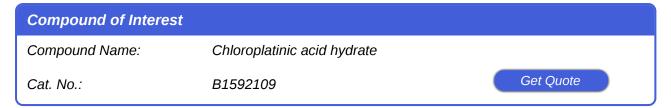


The Solubility of Chloroplatinic Acid Hydrate: A Technical Guide for Researchers

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **chloroplatinic acid hydrate** (H₂PtCl₆·xH₂O) in various solvents. This document is intended to be a valuable resource for professionals in research, science, and drug development who utilize this important platinum compound. The guide details quantitative solubility data, experimental protocols for solubility determination, and visual representations of key processes involving **chloroplatinic acid hydrate**.

Quantitative Solubility Data

Chloroplatinic acid hydrate exhibits high solubility in a range of polar solvents. While extensive temperature-dependent solubility data is not widely tabulated in literature, the following table summarizes the available quantitative and qualitative solubility information to facilitate comparison. The compound is noted to be hygroscopic and typically appears as a red or orange-brown solid.[1][2]



Solvent	Formula	Solubility	Temperature (°C)	Notes
Water	H ₂ O	0.5 M	20	[3][4]
100 mg/mL	Not Specified		_	
Very Soluble / Readily Soluble	Not Specified	[2][5][6]		
Ethanol	C₂H₅OH	Soluble / Readily Soluble	Not Specified	[2][3][5]
Acetone	(CH ₃) ₂ CO	Soluble / Readily Soluble	Not Specified	[2][3][5]
Diethyl Ether	(C2H5)2O	Soluble	Not Specified	[2][3]
Ethyl Acetate	CH₃COOC₂H₅	Soluble / Readily Soluble	Not Specified	[3][5]
Isopropanol (Propan-2-ol)	С₃НвО	Readily Soluble	Not Specified	[5]
n-Pentanol	C5H12O	Soluble	Not Specified	Used for recrystallization at concentrations near 168 g Pt/L. [5]
Nitric Acid	HNO₃	Practically Insoluble / Insoluble	Not Specified	[2][3][5]

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of **chloroplatinic acid hydrate**. These protocols are based on established methods for inorganic salts.

Gravimetric Method for Solubility Determination



This method is suitable for determining the solubility of a solid in a solvent by measuring the mass of the dissolved solute in a saturated solution.[7][8]

Materials and Equipment:

- · Chloroplatinic acid hydrate
- Selected solvent (e.g., water, ethanol)
- Analytical balance
- Thermostatic bath or hot plate
- · Beakers or conical flasks
- Stirring apparatus (magnetic stirrer and stir bar)
- Filtration apparatus (e.g., syringe filter with a membrane compatible with the solvent)
- Pre-weighed drying dishes (e.g., watch glasses or evaporating dishes)
- Drying oven
- Desiccator

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of chloroplatinic acid hydrate to a known volume of the solvent in a beaker or conical flask.
 - Place the container in a thermostatic bath set to the desired temperature.
 - Stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated. The presence of undissolved solid at the bottom of the container is necessary to confirm saturation.
- Sample Withdrawal and Filtration:



- Once equilibrium is achieved, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or further dissolution.
- Immediately filter the withdrawn sample through a syringe filter to remove any undissolved particles. The filter should also be at the experimental temperature.

Gravimetric Analysis:

- Dispense a known volume of the clear filtrate into a pre-weighed and dried evaporating dish.
- Weigh the dish with the filtrate to determine the mass of the solution.
- Carefully evaporate the solvent in a drying oven at a temperature that will not cause decomposition of the chloroplatinic acid hydrate (note: it decomposes at higher temperatures).[3]
- Once the solvent is fully evaporated, place the dish in a desiccator to cool to room temperature.
- Weigh the dish containing the dry residue.
- Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved chloroplatinic acid hydrate by subtracting the initial mass of the empty dish from the final constant mass.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved solute from the total mass of the solution.
 - Express the solubility in grams of solute per 100 g of solvent.

OECD Guideline 105 (Flask Method)



For a standardized approach, the OECD Guideline 105 "Water Solubility" (Flask Method) can be adapted.[9][10][11] This method is generally suitable for substances with a solubility of 10 mg/L or higher.

Principle:

A saturated solution is prepared by shaking the substance in the solvent at a controlled temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Procedure Outline:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.
- Main Test:
 - Add an excess of chloroplatinic acid hydrate to the chosen solvent in a flask.
 - Agitate the flask in a constant temperature bath for a sufficient time to reach equilibrium.
 - After reaching equilibrium, the solution is centrifuged or filtered to separate the undissolved solid.
 - The concentration of chloroplatinic acid hydrate in the clear aqueous phase is determined. This can be done gravimetrically as described above, or by other analytical techniques such as Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) to determine the platinum concentration.

Visualized Workflows and Logical Relationships

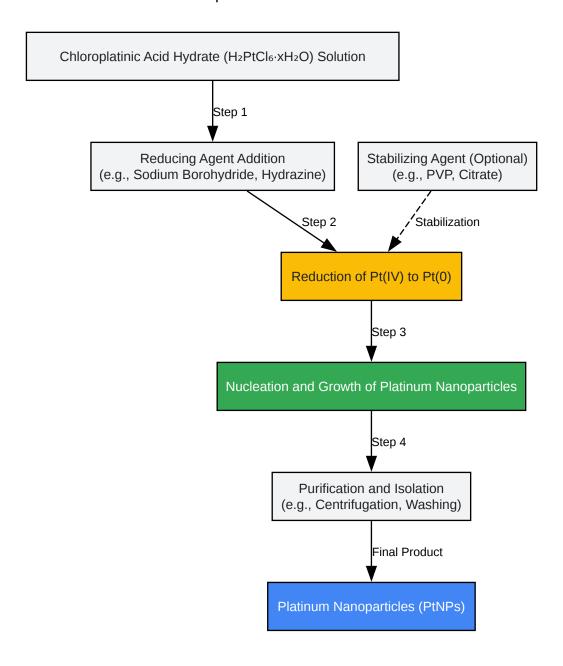
The following diagrams, created using the DOT language, illustrate key processes and logical flows related to the use of **chloroplatinic acid hydrate**.

Workflow for the Synthesis of Platinum Nanoparticles

Chloroplatinic acid hydrate is a common precursor for the synthesis of platinum nanoparticles, which have significant applications in catalysis.[1][12] The general workflow



involves the chemical reduction of the platinum salt.



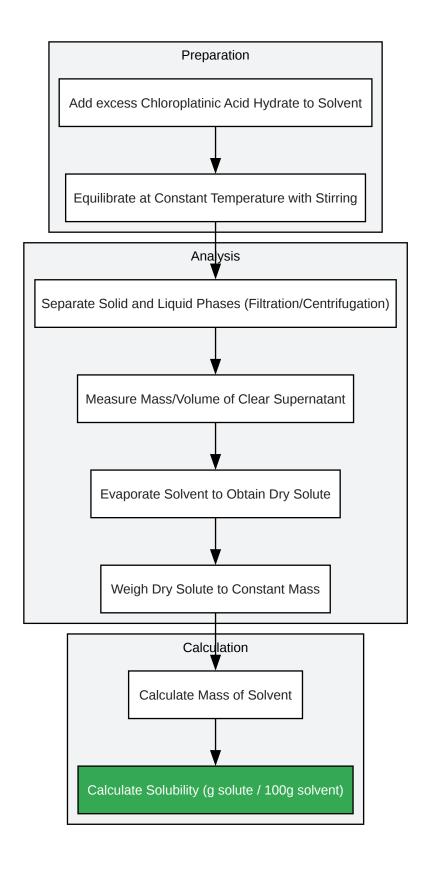
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Caption: Workflow for Platinum Nanoparticle Synthesis.

Logical Flow for Experimental Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of **chloroplatinic acid hydrate**.





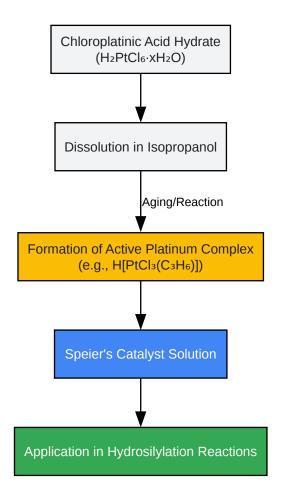
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Caption: Logical Flow for Solubility Determination.



Application Pathway: Precursor to Speier's Catalyst

Chloroplatinic acid is famously used to prepare Speier's catalyst, which is highly effective for hydrosilylation reactions.[13][14]



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Caption: Pathway to Speier's Catalyst Formation.

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